

An In-depth Technical Guide to 3-Methoxy Dibenzosuberone: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 3-Methoxy Dibenzosuberone

CAS No.: 17910-76-8

Cat. No.: B133822

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For Researchers, Scientists, and Drug Development Professionals

Introduction: The Significance of the Dibenzosuberone Scaffold

3-Methoxy Dibenzosuberone, with the chemical identifier CAS 17910-76-8, is a key organic compound featuring a dibenzosuberone core structure.^[1] This tricyclic framework, consisting of two benzene rings fused to a central seven-membered ring, is a privileged scaffold in medicinal chemistry.^[2] Dibenzosuberone derivatives have been successfully developed as therapeutics, most notably as tricyclic antidepressants (TCAs).^{[2][3]} The introduction of a methoxy group at the 3-position of the dibenzosuberone structure can significantly influence its physicochemical properties and biological activity, making it a valuable intermediate in the synthesis of novel drug candidates.^{[1][4]} This guide provides a comprehensive overview of the chemical properties, synthesis, and characterization of **3-Methoxy Dibenzosuberone**, offering insights for its application in research and drug development.

Physicochemical Properties

The physicochemical properties of **3-Methoxy Dibenzosuberone** are crucial for its handling, formulation, and role in chemical synthesis. While specific experimental data for this compound is not extensively reported in publicly available literature, we can infer its properties based on its structure and data from the parent compound, dibenzosuberone. The presence of the methoxy group is expected to increase its polarity compared to the unsubstituted dibenzosuberone.

Table 1: Physicochemical Properties of **3-Methoxy Dibenzosuberone** and Related Compounds

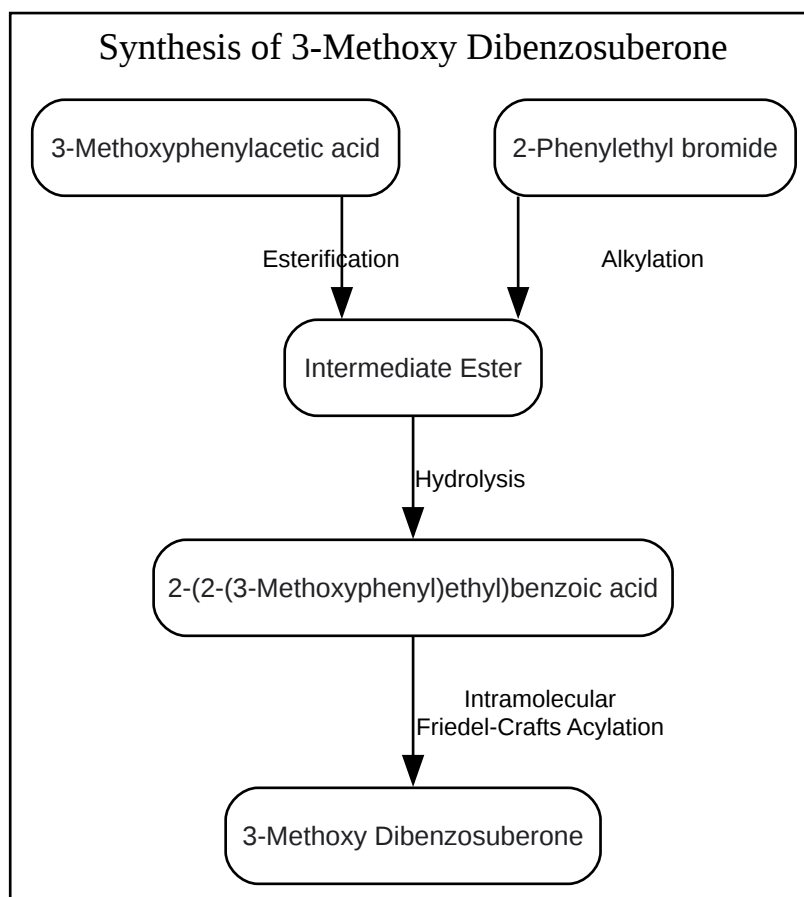
Property	3-Methoxy Dibenzosuberone	Dibenzosuberone (Parent Compound)
CAS Number	17910-76-8[1]	1210-35-1[5]
Molecular Formula	C ₁₆ H ₁₄ O ₂ [4][6]	C ₁₅ H ₁₂ O[5]
Molecular Weight	238.29 g/mol [6]	208.26 g/mol [5]
Appearance	Expected to be a solid	Yellow solid[7]
Melting Point	Not available	32-34 °C[7][8]
Boiling Point	Not available	378.3 °C at 760 mmHg[8]
Solubility	Expected to be soluble in common organic solvents like chloroform and ethyl acetate. Insoluble in water.[9]	Insoluble in water.[7]
Storage	2-8°C Refrigerator[6]	Store below +30°C[7]

Synthesis of 3-Methoxy Dibenzosuberone

The synthesis of dibenzosuberone and its derivatives typically involves an intramolecular Friedel-Crafts acylation of a diaryl carboxylic acid. This classical approach provides a reliable method for the construction of the tricyclic ring system. The following protocol outlines a

probable synthetic route to **3-Methoxy Dibenzosuberone**, based on established chemical principles.

Proposed Synthetic Workflow



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Sources

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